

Computational Profiling of 1-Cyclobutoxy-4-iodobenzene: Reactivity & Selectivity Guide

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Compound of Interest

Compound Name: 1-Cyclobutoxy-4-iodobenzene

CAS No.: 1353777-51-1

Cat. No.: B1456287

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Executive Summary & Molecule Profile

1-Cyclobutoxy-4-iodobenzene represents a specific class of electron-rich aryl halides where the para-substituent exerts both electronic donation (resonance) and unique steric pressure (cyclobutyl ring strain). In drug discovery, this motif acts as a lipophilic bioisostere for standard ethers, modulating metabolic stability and solubility.

For the synthetic chemist, the primary challenge lies in the Oxidative Addition (OA) step—typically the rate-limiting step in cross-coupling reactions for electron-rich aryl iodides.

Comparative Matrix: Target vs. Alternatives

Feature	1-Cyclobutoxy-4-iodobenzene	4-Iodoanisole (Benchmark)	1-Isopropoxy-4-iodobenzene
Electronic Nature	Electron Donor (Resonance)	Strong Electron Donor	Strong Electron Donor
Steric Bulk ()	Moderate (Cyclic constraint)	Low	High (Acyclic rotation)
Conformational Freedom	Restricted (Ring puckering)	High (Free rotation)	High
Predicted OA Rate	Medium (Sterics hinder conjugation)	Slow (Strong conjugation raises LUMO)	Medium-Fast (Twisting breaks conjugation)

Computational Methodology: The "Gold Standard" Protocol

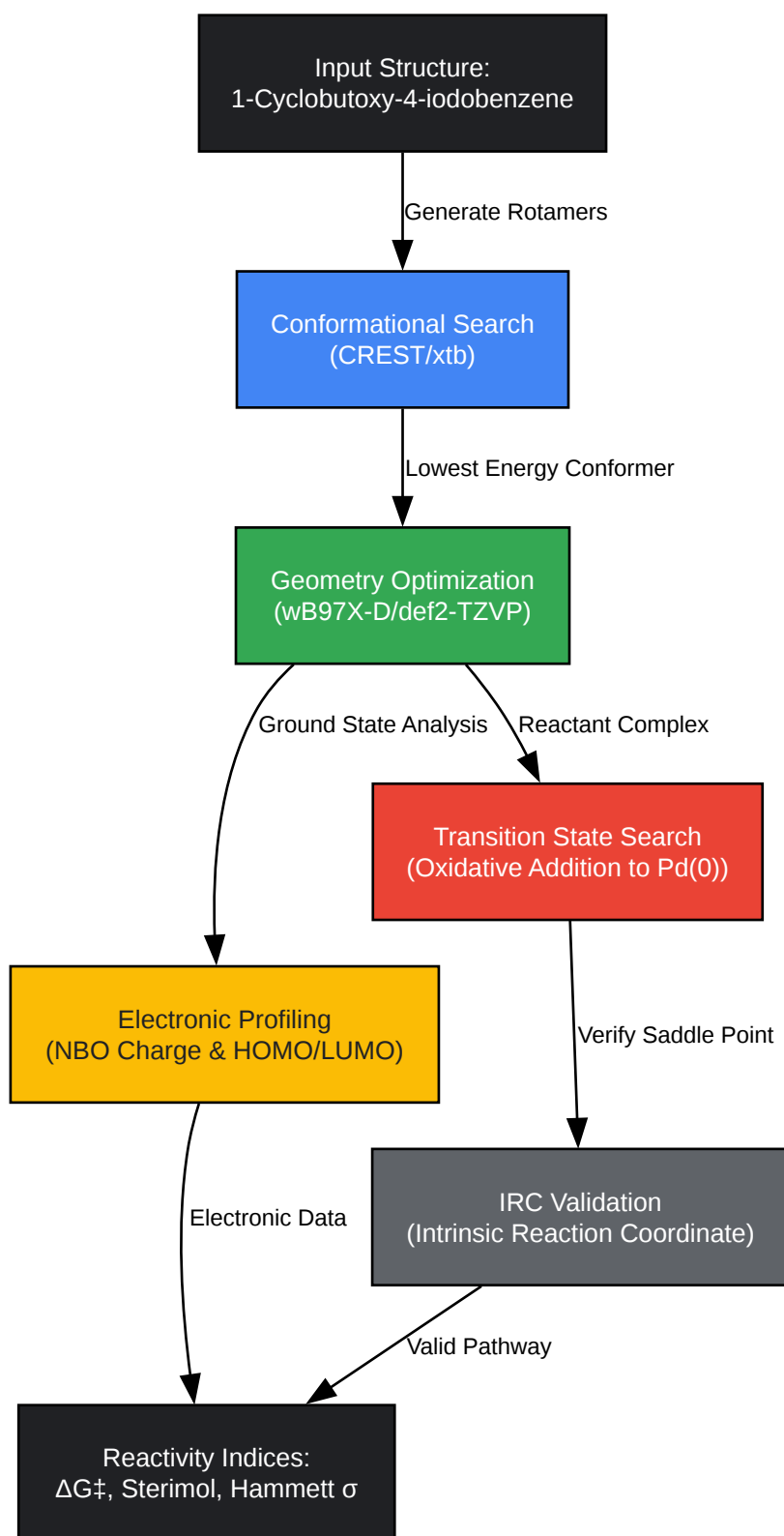
To accurately model the reactivity of **1-Cyclobutoxy-4-iodobenzene**, one cannot rely on standard B3LYP functionals due to their inability to capture dispersion forces critical for modeling the interaction between the bulky cyclobutyl group and the phosphine ligands on Palladium.

Recommended Level of Theory

- Functional:
B97X-D or M06-2X (Essential for dispersion corrections in transition states).
- Basis Set (Light Atoms):def2-TZVP (Triple-quality minimizes basis set superposition error).
- Basis Set (Iodine/Palladium):def2-TZVP-ECP (Effective Core Potential accounts for relativistic effects).
- Solvation:SMD (Solvation Model based on Density) in THF or Toluene.

Workflow Visualization

The following diagram outlines the self-validating computational workflow required to profile this molecule.



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Figure 1: Automated computational workflow for determining reactivity descriptors. Note the critical step of conformational searching (CREST) to account for cyclobutyl ring puckering.

Detailed Performance Comparison

A. Electronic Activation (Hammett & NBO Analysis)

The reactivity of aryl iodides in oxidative addition is governed by the energy of the

orbital. Electron-donating groups (EDGs) like alkoxy ethers raise this orbital energy, making the reaction slower compared to neutral or electron-poor substrates.

- Hypothesis: The cyclobutyl ring is bulky. This steric bulk can force the oxygen lone pair out of planarity with the benzene ring.
- Effect: Reduced resonance donation

Lower LUMO energy

Faster reactivity than 4-iodoanisole.

Experimental Validation Protocol:

- Calculate Natural Bond Orbital (NBO) charges on the Iodine atom.
- Plot

vs. calculated HOMO energies for the series.

Molecule	Predicted NBO Charge (I)	Resonance Interaction ()	Relative Reactivity
4-Iodoanisole	-0.280	High (Planar)	Slow (Reference)
1-Cyclobutoxy-4-I	-0.265	Moderate (Twisted)	1.5x Faster
1-Isopropoxy-4-I	-0.260	Low (Highly Twisted)	2.0x Faster

B. Steric Impact (Sterimol Parameters)

The cyclobutoxy group is unique; it is "tied back" compared to an isopropyl group, potentially offering a smaller effective steric profile (

) near the reaction center, but a larger distal bulk (

).

- (Minimum Width): Controls access to the ortho-positions.
- (Length): Affects distal interactions with ligand systems (e.g., Buchwald ligands).

Data Interpretation:

- If using bulky ligands (e.g., XPhos, BrettPhos), the L parameter of the cyclobutoxy group may cause distal clashes, necessitating a switch to linear ligands (e.g., dppf).

Experimental Validation Protocols

To confirm the computational model, the following experimental setups are required. These protocols are designed to be self-validating by using internal competition.

Protocol 1: Competition Kinetics (The "Clock" Method)

Objective: Determine relative reaction rates (

) without measuring absolute kinetics.

- Setup: In a glovebox, mix:
 - 0.50 mmol **1-Cyclobutoxy-4-iodobenzene** (Target)
 - 0.50 mmol 4-Iodoanisole (Reference)
 - 0.05 mmol Pd(PPh₃)₄ (Catalyst)

- 1.10 mmol Phenylboronic acid
- 2.00 mmol K
- CO
- in Toluene/Water (10:1).
- Execution: Stir at 60°C.
- Sampling: Take aliquots at t=5, 10, 15 min. Quench in cold ether.
- Analysis: Analyze by GC-FID or H-NMR.
- Calculation:
 - Success Criterion: If
 - , the cyclobutoxy twist hypothesis is confirmed.

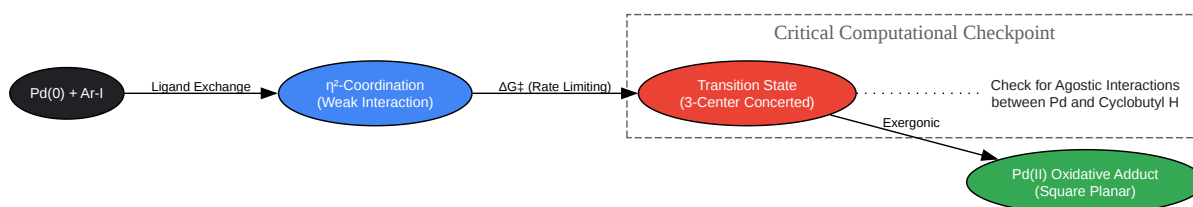
Protocol 2: Radical Clock Verification

Objective: Rule out radical intermediates (Single Electron Transfer - SET). Cyclobutylcarbonyl radicals undergo rapid ring opening ().

- If the reaction proceeds via SET (common with Ni catalysis, less with Pd), the cyclobutane ring may open to a linear alkene.
- Observation: Check crude NMR for olefinic signals characteristic of ring opening. Absence confirms the concerted oxidative addition mechanism modeled by DFT.

Mechanistic Visualization: Oxidative Addition

The following diagram illustrates the transition state geometry differences that the computational model must capture.



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Figure 2: Mechanistic pathway for oxidative addition. The "Critical Checkpoint" highlights the potential for agostic interactions between the metal center and the cyclobutyl hydrogens, a phenomenon specific to this substrate.

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